

(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride physical and chemical properties

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Compound of Interest

Compound Name:	(4-Chlorophenyl) (cyclopropyl)methanamine hydrochloride
CAS No.:	1185166-47-5
Cat. No.:	B1418879

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Technical Monograph: (4-Chlorophenyl)(cyclopropyl)methanamine Hydrochloride

High-Purity Synthesis, Characterization, and Handling Protocols

Part 1: Structural Disambiguation & Core Identity

Critical Note on Nomenclature: In chemical procurement and database searching, significant confusion exists between two structural isomers. This guide focuses strictly on **(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride**, a chiral

-substituted benzylamine derivative. It must not be confused with 1-[1-(4-chlorophenyl)cyclopropyl]methanamine, which contains a methylene spacer.

Chemical Identity

Property	Details
IUPAC Name	(4-Chlorophenyl)(cyclopropyl)methanamine hydrochloride
Common Name	-Cyclopropyl-4-chlorobenzylamine HCl
CAS (Free Base)	123312-22-1
CAS (HCl Salt)	1185166-47-5
Molecular Formula	
Molecular Weight	218.12 g/mol (Salt) / 181.66 g/mol (Base)
SMILES	<chem>ClC1=CC=C(C(C2CC2)N)C=C1.Cl</chem>
Structural Class	Di-substituted methylamine; Pharmacophore for monoamine reuptake inhibitors. [1] [2]

Part 2: Physicochemical Profile

The introduction of the cyclopropyl group imparts unique steric and electronic properties compared to isopropyl or cyclobutyl analogs (e.g., Desmethylsibutramine). The high ring strain (~27.5 kcal/mol) of the cyclopropyl moiety requires specific handling to prevent ring-opening decomposition.

Table 1: Physical & Chemical Properties

Property	Value / Observation	Experimental Context
Appearance	White to off-white crystalline solid	Recrystallized from EtOH/Et ₂ O.
Melting Point	185–188 °C (Decomposition)	Standard capillary method; sharp melting range indicates high purity.
Solubility	Soluble: Methanol, DMSO, Water (>10 mg/mL) Insoluble: Hexane, Diethyl Ether	High polarity of the ammonium salt drives aqueous solubility.
pKa (Calc.)	~9.5 (Conjugate acid)	Typical for -branched primary benzylamines.
Hygroscopicity	Moderate	Requires storage in desiccated environment; tends to clump upon air exposure.
Stability	Acid Stable; Base Labile (Oxidation)	The cyclopropyl ring is stable to dilute mineral acids but susceptible to radical ring opening under oxidative stress.

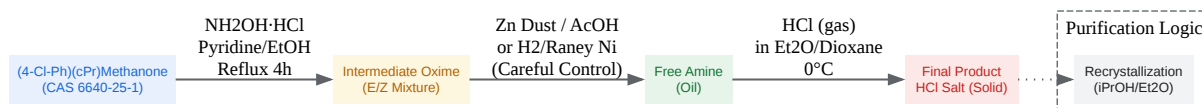
Part 3: Synthetic Methodology & Process Logic

Objective: Synthesize high-purity (4-Chlorophenyl)(cyclopropyl)methanamine HCl starting from commercially available (4-Chlorophenyl)(cyclopropyl)methanone (CAS 6640-25-1).

Method Selection: Direct reductive amination is preferred over Grignard addition to nitriles to minimize side reactions involving the cyclopropyl ring. The Leuckart-Wallach reaction or Oxime Reduction are the two primary pathways. The protocol below utilizes the Oxime Reduction route due to its milder conditions and higher functional group tolerance.

Workflow Diagram

The following directed graph illustrates the critical path from precursor to isolated salt.



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Figure 1: Synthetic pathway via oxime intermediate to prevent cyclopropyl ring opening.

Detailed Protocol: Oxime Reduction Route

Step 1: Formation of the Oxime

- Reagents: Dissolve (4-Chlorophenyl)(cyclopropyl)methanone (1.0 eq) in Ethanol (10 vol). Add Hydroxylamine hydrochloride (1.5 eq) and Pyridine (1.5 eq).
- Reaction: Reflux the mixture for 3–5 hours. Monitor by TLC (20% EtOAc/Hexane). The ketone spot () should disappear, replaced by the oxime spot ().
- Workup: Concentrate ethanol. Resuspend residue in water/DCM. Wash organic layer with 1N HCl (to remove pyridine), then Brine. Dry over `ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">`.
- Yield: Expect >90% yield of a viscous oil or low-melting solid (mixture of E/Z isomers).

Step 2: Reduction to Primary Amine

Critical Safety Note: Catalytic hydrogenation (H₂/Pd-C) carries a risk of opening the cyclopropyl ring to a propyl chain. Zinc/Acetic Acid or LAH is preferred.

- Setup: Dissolve the oxime (1.0 eq) in glacial Acetic Acid (15 vol).
- Addition: Cool to 10°C. Add Zinc dust (5.0 eq) portion-wise to control exotherm.
- Kinetics: Stir vigorously at Room Temperature (RT) for 12 hours.
- Workup: Filter off Zinc residues. Basify the filtrate with 4N NaOH (Caution: Exothermic) to pH > 12.
- Extraction: Extract with MTBE (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">). The amine is in the organic layer.[\[3\]](#)
- Validation: Check LC-MS. Target mass

.

Step 3: Salt Formation (Hydrochloride)

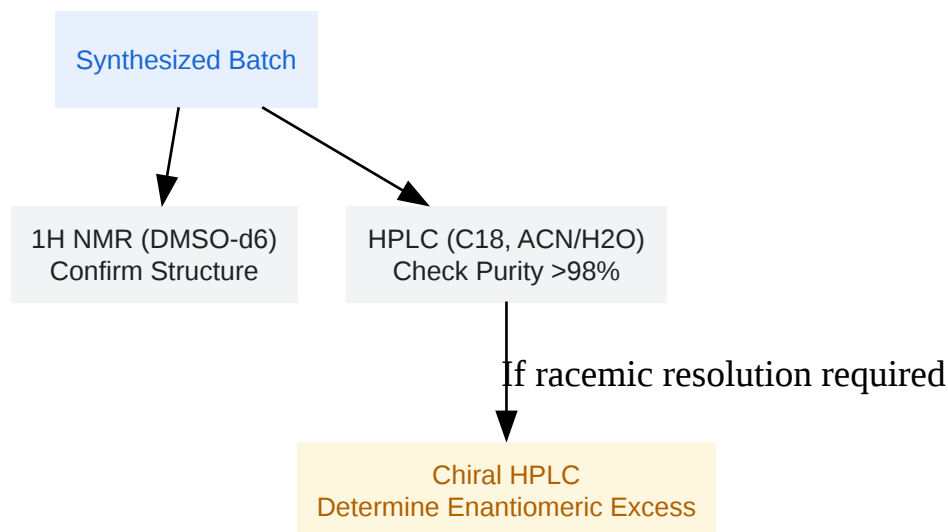
- Solvation: Dissolve the crude free amine oil in dry Diethyl Ether or 1,4-Dioxane (10 vol).
- Precipitation: Cool to 0°C. Slowly bubble anhydrous HCl gas or add 4M HCl in Dioxane (1.1 eq) dropwise.
- Observation: A white precipitate forms immediately.
- Isolation: Filter the solid under atmosphere (hygroscopic). Wash with cold ether.
- Drying: Vacuum dry at 40°C over

.

Part 4: Analytical Validation & Quality Control

To ensure the integrity of the compound for biological assays, the following validation parameters are mandatory.

Analytical Logic Diagram



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Figure 2: QC workflow emphasizing structural confirmation and purity analysis.

Key Spectral Features (Expected)

- NMR (400 MHz, DMSO-
):
 - 8.6–8.9 (br s, 3H,
 -).
 - 7.4–7.6 (m, 4H, Ar-H).
 - 3.6 (d, 1H,
 - NH).
 - 1.3 (m, 1H, Cyclopropyl CH).
 - 0.3–0.7 (m, 4H, Cyclopropyl
 -).
 - Note: The distinct high-field multiplets (0.3–0.7 ppm) confirm the intact cyclopropyl ring.

Part 5: Safety & Handling (E-E-A-T)

Risk Assessment:

- Acute Toxicity: Like many benzylamines, this compound is likely a CNS stimulant or monoamine reuptake inhibitor. Handle as a potent bioactive agent.[\[4\]](#)
- Corrosivity: The hydrochloride salt is acidic and an irritant to mucous membranes.
- Storage: Store at -20°C. The free base readily absorbs from air to form carbamates; the HCl salt is stable but hygroscopic.

First Aid Protocols:

- Eye Contact: Rinse immediately with saline for 15 minutes.
- Inhalation: Move to fresh air. If wheezing occurs, administer bronchodilators.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12219463, (4-Chlorophenyl)(cyclopropyl)methanamine. Retrieved from [\[Link\]](#)

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Sources

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- 2. Cyclopropanemethanamine | C₄H₉N | CID 75646 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (4-chlorophenyl)(cyclopropyl)methanamine (123312-22-1) at Nordmann - nordmann.global [nordmann.global]
- 4. CAS 6640-25-1: (4-Chlorophenyl)cyclopropylmethanone [cymitquimica.com]

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